

# Safeguarding Your Research: A Comprehensive Guide to Handling Omphalotin A

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Omphalotin A*

Cat. No.: *B15560319*

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For researchers, scientists, and drug development professionals, the safe and effective handling of potent compounds like **Omphalotin A** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the protection of personnel and the integrity of your research.

**Omphalotin A**, a cyclic peptide with notable nematocidal activity, requires stringent handling protocols due to its significant toxicity. Adherence to the following guidelines will minimize risk and promote a secure laboratory environment.

## Key Safety and Physical Data

For quick reference, the following table summarizes the critical safety and physical information for **Omphalotin A**. It is imperative to consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive and up-to-date information.

Property	Data
Chemical Identity	Omphalotin A
CAS Number	186511-50-2
Molecular Formula	C <sub>69</sub> H <sub>115</sub> N <sub>13</sub> O <sub>12</sub>
Molecular Weight	1318.73 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (100 mg/mL)
GHS Hazard Statements	Fatal if swallowed, in contact with skin, or if inhaled.
Acute Toxicity (Oral)	Data not available. Classified as highly toxic.
Acute Toxicity (Dermal)	Data not available. Classified as highly toxic.
Acute Toxicity (Inhalation)	Data not available. Classified as highly toxic.
Storage	Store lyophilized peptide at -20°C or -80°C for long-term storage. Keep in a tightly sealed container, protected from light and moisture.[1] [2][3][4]

## Operational Plan: A Step-by-Step Guide to Safe Handling

This procedural guide outlines the necessary steps for safely handling **Omphalotin A** from receipt to experimental use.

### 1. Pre-Handling Preparation:

- **Training:** All personnel must be thoroughly trained on the hazards of **Omphalotin A** and the specific handling procedures outlined in this guide and the compound's SDS.
- **Designated Area:** Designate a specific, well-ventilated area for handling **Omphalotin A**, preferably within a certified chemical fume hood.

- Personal Protective Equipment (PPE): Before entering the designated handling area, all personnel must don the following PPE:
  - Nitrile gloves (double-gloving is recommended)
  - Chemical-resistant lab coat or gown
  - ANSI-approved safety goggles or a face shield
  - A properly fitted NIOSH-approved respirator is required for handling the solid compound or any procedure that may generate aerosols.

## 2. Receiving and Storage:

- Upon receipt, immediately inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Store the compound in a secure, designated, and clearly marked location at the recommended temperature (-20°C or -80°C).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## 3. Weighing and Solution Preparation:

- All weighing of the solid compound must be conducted within a chemical fume hood.
- Use a dedicated set of spatulas and weighing paper.
- To prepare a stock solution, slowly add the solvent to the vial containing the solid **Omphalotin A** to avoid generating dust.
- If sonication is required to dissolve the compound, ensure the vial is securely capped.

## 4. Experimental Use:

- All procedures involving **Omphalotin A**, including dilutions and transfers, must be performed within a chemical fume hood.

- Use dedicated labware (e.g., pipettes, tubes) for **Omphalotin A** to prevent cross-contamination.
- Avoid the use of sharps whenever possible. If needles are necessary, use them with extreme caution and dispose of them immediately in a designated sharps container.
- In case of a spill, immediately alert others in the area and follow your institution's spill response procedures.

#### 5. Post-Handling Procedures:

- Decontaminate all surfaces and equipment that have come into contact with **Omphalotin A** using an appropriate disinfectant or cleaning agent as recommended by your institution's safety office.
- Carefully remove and dispose of all contaminated PPE in a designated hazardous waste container.
- Wash hands thoroughly with soap and water after handling is complete.

## Disposal Plan: Ensuring Safe and Compliant Waste Management

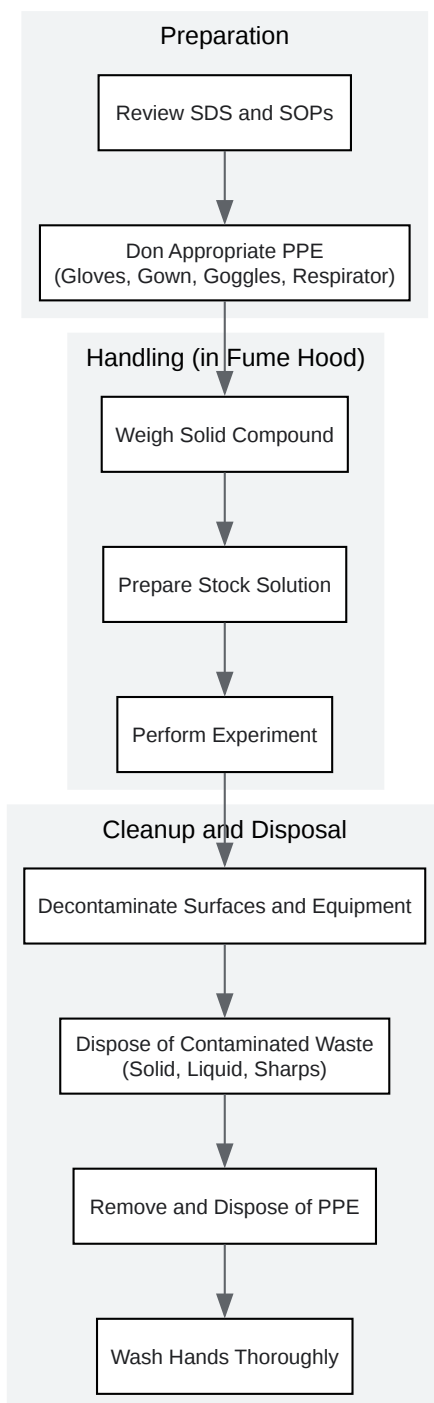
All waste generated from the handling of **Omphalotin A** is considered hazardous and must be disposed of according to federal, state, and local regulations.

- **Solid Waste:** All contaminated solid waste, including gloves, weighing paper, and disposable labware, must be collected in a clearly labeled, leak-proof hazardous waste container.
- **Liquid Waste:** All liquid waste containing **Omphalotin A**, including unused solutions and contaminated solvents, must be collected in a designated, sealed, and properly labeled hazardous waste container. Do not dispose of **Omphalotin A** down the drain.
- **Sharps:** All contaminated sharps must be placed in a puncture-resistant sharps container that is clearly labeled as hazardous waste.

- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of all **Omphalotin A** waste.

## Workflow for Safe Handling of Omphalotin A

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Caption: This diagram outlines the critical steps for safely handling **Omphalotin A**, from preparation to disposal.

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## References

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